

An In-depth Technical Guide to the Ionic Properties of Tetramethylammonium Chloride

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Compound of Interest

Compound Name: Tetramethylammonium chloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core ionic properties of **Tetramethylammonium chloride** (TMA-Cl). It includes key quantitative data, detailed experimental protocols for characterization, and visualizations of its interaction with biological systems, making it an essential resource for professionals in research and drug development.

Core Ionic and Physicochemical Properties

Tetramethylammonium chloride is a quaternary ammonium salt that is fully ionized in aqueous solutions. Its ionic nature dictates its behavior in chemical and biological systems, making it a valuable tool in various research applications.^{[1][2][3]}

Physicochemical Data

A summary of the key physicochemical properties of TMA-Cl is presented in Table 1.

Property	Value	Reference
Chemical Formula	C ₄ H ₁₂ NCl	[2][4]
Molar Mass	109.60 g/mol	[2][4][5]
Appearance	White crystalline solid	[2][3][5]
Density	1.17 g/cm ³	[2]
Melting Point	Decomposes at 425 °C (797 °F; 698 K)	[2]
Solubility in Water	Highly soluble	[1][2][3]
Solubility in Organic Solvents	Soluble in methanol, slightly soluble in ethanol, insoluble in ether, benzene, and chloroform.	[1][2]

Ionic Properties in Aqueous Solution

The ionic behavior of TMA-Cl in water is fundamental to its application in electrochemistry and biology. Key ionic properties at standard conditions (298.15 K) are summarized in Table 2.

Ionic Property	Value	Reference
Association Constant (K _A)	0.29 M ⁻¹	[6]
Limiting Molar Ionic Conductivity of TMA ⁺ (λ°)	44.9 S·cm ² ·mol ⁻¹	Calculated from individual ionic conductivities
Limiting Molar Ionic Conductivity of Cl ⁻ (λ°)	76.3 S·cm ² ·mol ⁻¹	
Limiting Molar Conductivity of TMA-Cl (Λ°)	121.2 S·cm ² ·mol ⁻¹	

Note: The limiting molar conductivity of TMA-Cl was calculated using the Kohlrausch's law of independent migration of ions ($\Lambda^\circ = \nu + \lambda^\circ + + \nu - \lambda^\circ -$).

Experimental Protocols for Characterization

This section details the methodologies for determining the key ionic properties of **Tetramethylammonium chloride**.

Determination of Molar Conductivity

Objective: To determine the molar conductivity of **Tetramethylammonium chloride** at various concentrations and to extrapolate the limiting molar conductivity.

Principle: The molar conductivity (Λ_m) of an electrolyte is a measure of its ability to conduct electricity and is dependent on its concentration. For a strong electrolyte like TMA-Cl, the molar conductivity decreases with the square root of the concentration. By extrapolating the molar conductivity to infinite dilution, the limiting molar conductivity (Λ°) can be determined.^[7]

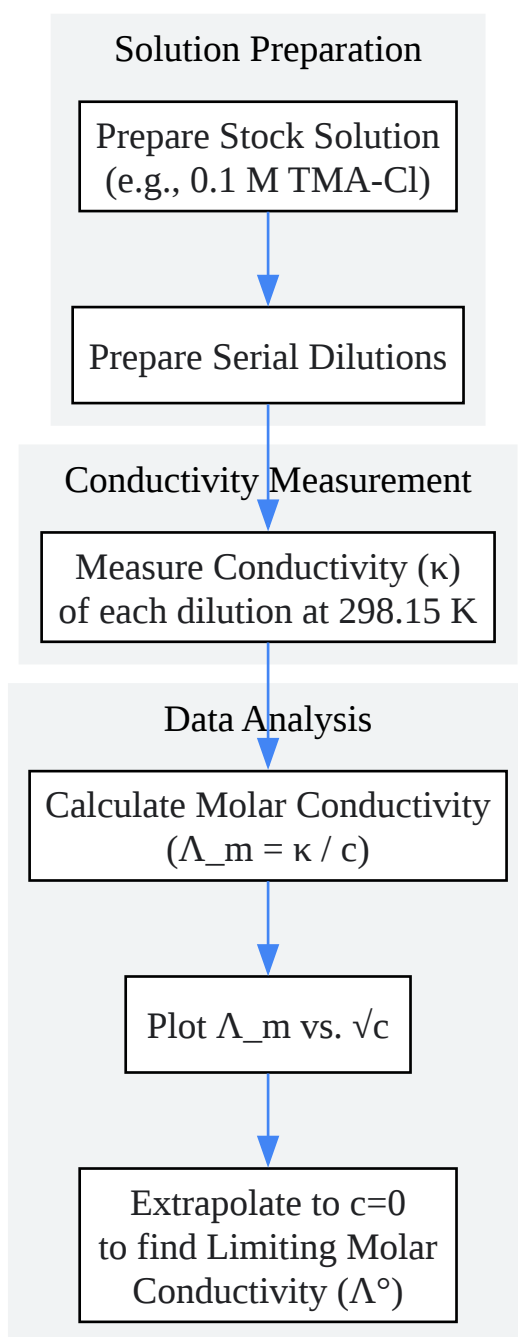
Apparatus and Reagents:

- Conductivity meter with a calibrated conductivity cell
- Volumetric flasks (various sizes)
- Pipettes
- Magnetic stirrer and stir bars
- **Tetramethylammonium chloride** (analytical grade)
- Deionized water

Procedure:^{[8][9][10][11][12]}

- Preparation of Stock Solution: Accurately weigh a known mass of dry **Tetramethylammonium chloride** and dissolve it in a known volume of deionized water in a volumetric flask to prepare a stock solution of a specific concentration (e.g., 0.1 M).
- Preparation of Dilutions: Prepare a series of dilutions (e.g., 0.05 M, 0.025 M, 0.0125 M, 0.00625 M) from the stock solution using volumetric flasks and pipettes.

- Conductivity Measurement:
 - Rinse the conductivity cell with deionized water and then with a small amount of the solution to be measured.
 - Immerse the conductivity cell in the test solution, ensuring the electrodes are fully submerged.
 - Allow the temperature of the solution to equilibrate to 298.15 K (25 °C) using a water bath.
 - Record the conductivity reading once it has stabilized.
 - Repeat the measurement for each of the prepared solutions, from the most dilute to the most concentrated.
- Data Analysis:
 - Calculate the molar conductivity (Λ_m) for each concentration using the formula: $\Lambda_m = \kappa / c$, where κ is the measured conductivity and c is the molar concentration.
 - Plot the molar conductivity (Λ_m) against the square root of the concentration (\sqrt{c}).
 - Perform a linear regression on the data points. The y-intercept of the resulting line corresponds to the limiting molar conductivity (Λ°).



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Experimental workflow for determining molar conductivity.

Characterization of Potassium Channel Blockade using Patch-Clamp Electrophysiology

Objective: To characterize the inhibitory effect of **Tetramethylammonium chloride** on voltage-gated potassium channels in neuronal cells.

Principle: The patch-clamp technique allows for the recording of ionic currents across a small patch of cell membrane, or the entire cell, providing detailed information about the activity of ion channels. By applying TMA-Cl and observing the changes in potassium currents, its blocking mechanism and potency can be determined.

Apparatus and Reagents:

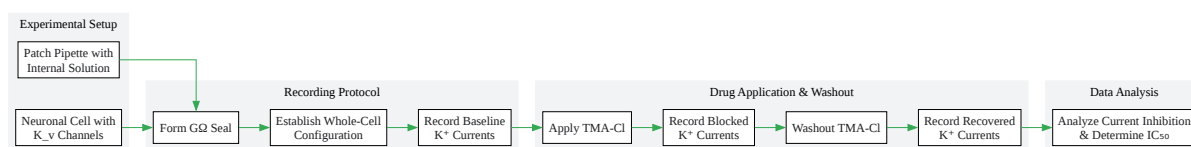
- Patch-clamp amplifier and data acquisition system
- Inverted microscope
- Micromanipulators
- Borosilicate glass capillaries for patch pipettes
- Cell culture of a neuronal cell line expressing voltage-gated potassium channels (e.g., HEK293 cells transfected with a specific K_v channel subtype)
- External (bath) solution containing physiological ion concentrations
- Internal (pipette) solution mimicking the intracellular ionic environment
- **Tetramethylammonium chloride** solutions of varying concentrations

Procedure:

- Cell Preparation: Plate the neuronal cells on coverslips suitable for microscopy and patch-clamp recording.
- Pipette Preparation: Pull patch pipettes from borosilicate glass capillaries using a micropipette puller. The pipette resistance should be in the range of 2-5 MΩ when filled with the internal solution.
- Whole-Cell Recording:

- Position a coverslip with the cells in the recording chamber on the microscope stage and perfuse with the external solution.
- Under visual control, carefully approach a target cell with the patch pipette filled with the internal solution.
- Apply gentle suction to form a high-resistance seal ($G\Omega$ seal) between the pipette tip and the cell membrane.
- Apply a brief pulse of stronger suction to rupture the membrane patch, establishing the whole-cell configuration.
- Data Acquisition:
 - Clamp the cell membrane at a holding potential where the potassium channels are in a closed state (e.g., -80 mV).
 - Apply a series of depolarizing voltage steps to activate the potassium channels and record the resulting outward potassium currents.
 - Establish a stable baseline recording of the potassium currents in the absence of TMA-Cl.
- Drug Application:
 - Perfuse the recording chamber with the external solution containing a known concentration of TMA-Cl.
 - Repeat the voltage-step protocol and record the potassium currents in the presence of the compound.
 - Wash out the TMA-Cl by perfusing with the drug-free external solution and record the recovery of the potassium currents.
 - Repeat the drug application and washout steps with different concentrations of TMA-Cl to determine the dose-response relationship.
- Data Analysis:

- Measure the peak amplitude of the potassium currents before, during, and after the application of TMA-Cl.
- Calculate the percentage of current inhibition for each concentration of TMA-Cl.
- Plot the percentage of inhibition against the logarithm of the TMA-Cl concentration and fit the data with a suitable dose-response curve (e.g., the Hill equation) to determine the IC_{50} value.



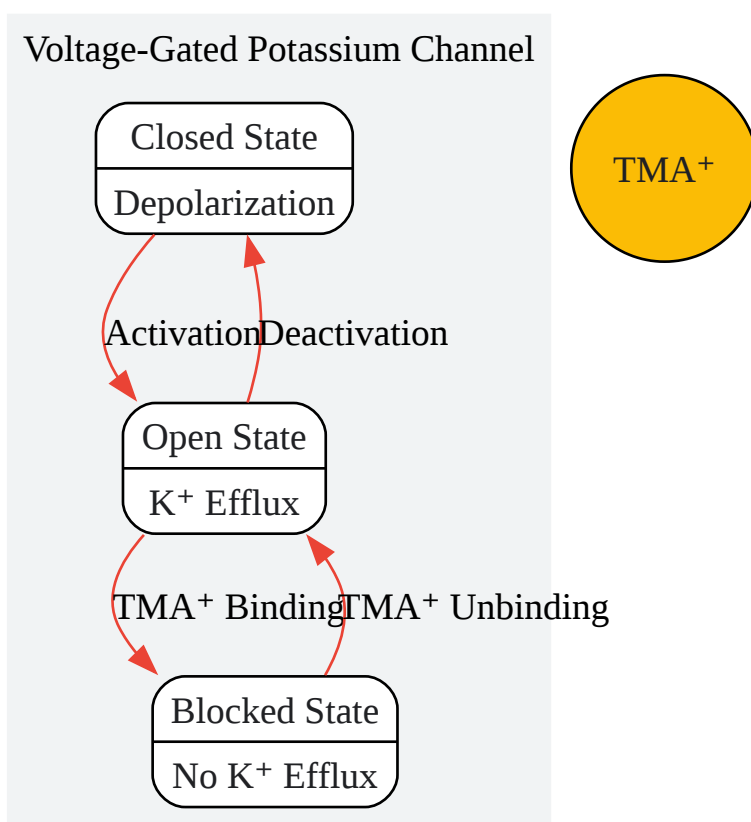
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Workflow for characterizing K_v channel blockers.

Interaction with Voltage-Gated Potassium Channels

Tetramethylammonium is known to act as a blocker of certain types of voltage-gated potassium (K_v) channels.[6][13] This inhibitory action is of significant interest in neuroscience and drug development, as K_v channels play a crucial role in regulating neuronal excitability.

The primary mechanism of block by intracellularly applied quaternary ammonium compounds like TMA⁺ is often described by the "ball-and-chain" model of N-type inactivation.[14][15] In this model, the TMA⁺ ion, upon channel opening, enters the intracellular pore and physically occludes it, thereby preventing the flow of potassium ions.



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Mechanism of K_v channel block by TMA⁺.

This guide provides a foundational understanding of the ionic properties of **Tetramethylammonium chloride** and its interaction with biological systems. The provided data and protocols can serve as a valuable starting point for researchers and developers working with this versatile compound.

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